

In-Depth Technical Guide: Characterization of 2H-Benzo[d]triazol-5-amine

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Compound of Interest

Compound Name: 2H-Benzo[d][1,2,3]triazol-5-amine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of 2H-Benzo[d]triazol-5-amine, a heterocyclic amine of interest in medicinal chemistry and materials science. This document outlines its physicochemical properties, spectral data, synthesis protocols, and its role as a potential modulator of drug metabolism pathways.

Core Physicochemical and Spectral Data

2H-Benzo[d]triazol-5-amine, also known as 5-aminobenzotriazole, is a stable crystalline solid. It exists in tautomeric forms, with the 1H-benzotriazol-5-amine tautomer being well-characterized. The quantitative data for this compound are summarized in the tables below.

Identifier	Value
IUPAC Name	2H-1,2,3-Benzotriazol-5-amine
CAS Number	3325-11-9[1][2][3]
Molecular Formula	C ₆ H ₆ N ₄ [1][2][3]
Molecular Weight	134.14 g/mol [1][2][3]

Physicochemical Property	Value	Notes
Melting Point	152-154 °C[1]	
Boiling Point	479.4 ± 18.0 °C	Predicted value[1]
Density	1.480 ± 0.06 g/cm ³	Predicted value[1]
Appearance	Cream or pale pink to brown or yellow crystalline powder[2]	
Solubility	DMSO (Slightly), Methanol (Slightly), Insoluble in water[1]	
pKa	9.61 ± 0.40	Predicted value[1]

Spectral Data	Values
¹ H NMR (500 MHz, DMSO-d ₆)	δ: 7.65 (d, J = 8.5 Hz, 1H), 6.73 (d, J = 8.0 Hz, 1H), 6.61 (s, 1H)[4]
¹³ C NMR	Data not available in the reviewed literature.
High-Resolution Mass Spectrometry (HRMS-ESI)	Calculated for C ₆ H ₇ N ₄ ([M+H] ⁺): 135.0665, Found: 135.0665[4]
Infrared (IR) (KBr, cm ⁻¹)	3375, 3077, 1630, 1521, 1430, 1320, 885, 842, 739[4]

Experimental Protocols

Synthesis of 1H-Benzo[d][4][5][6]triazol-5-amine from 5-Nitrobenzotriazole

This protocol describes the reduction of 5-nitrobenzotriazole to synthesize 1H-benzo[d][4][5][6]triazol-5-amine.[4]

Materials:

- 5-nitrobenzotriazole

- Tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel (200-300 mesh)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Column chromatography setup
- Thin-layer chromatography (TLC) plates

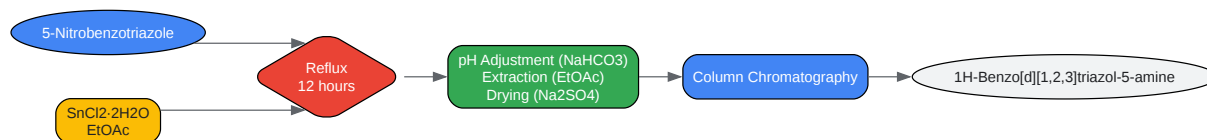
Procedure:

- A mixture of 5-nitrobenzotriazole (10 mmol) and $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ (50 mmol) in ethyl acetate (50 mL) is placed in a round-bottom flask.[\[4\]](#)
- The reaction mixture is refluxed for 12 hours, with the progress of the reaction monitored by TLC.[\[4\]](#)
- Upon completion of the reaction, the mixture is cooled to room temperature.[\[4\]](#)
- The pH of the reaction mixture is adjusted to 8-9 with a saturated aqueous solution of NaHCO_3 .[\[4\]](#)

- The product is extracted with ethyl acetate (2 x 150 mL).[4]
- The combined organic phases are washed with brine (200 mL), dried over anhydrous Na₂SO₄, and then concentrated under reduced pressure.[4]
- The crude product is purified by silica gel column chromatography (200-300 mesh) to yield 1H-benzo[d][4][5][6]triazol-5-amine.[4]

Visualizations

Synthesis Workflow of 1H-Benzo[d][4][5][6]triazol-5-amine

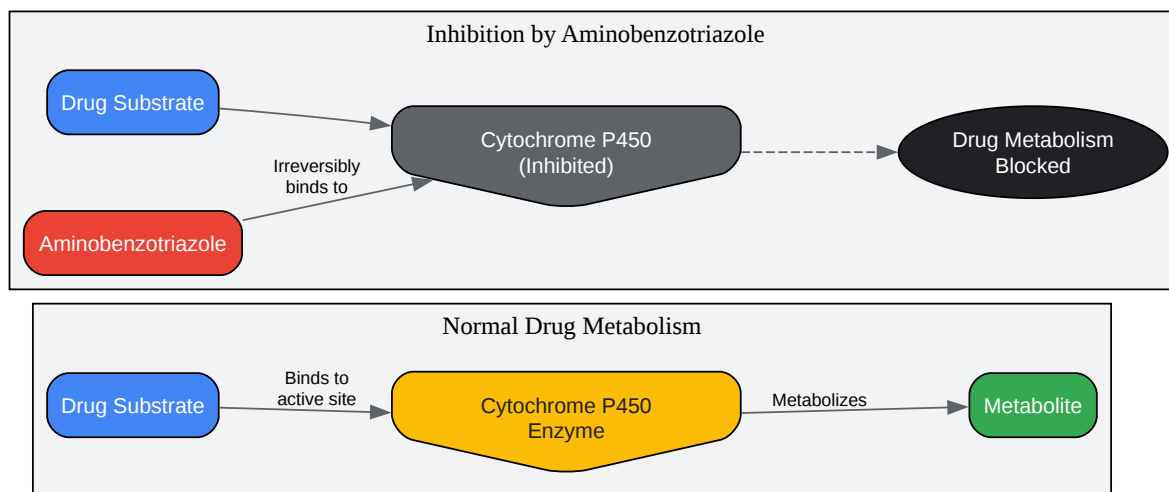


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Caption: Synthesis of 1H-Benzo[d][4][5][6]triazol-5-amine.

General Inhibitory Action on Cytochrome P450 Enzymes

Aminobenzotriazoles are recognized as non-selective inhibitors of cytochrome P450 (CYP) enzymes, which are crucial in drug metabolism.[7][8] The following diagram illustrates the general mechanism of this inhibition. It is important to note that this represents a generalized pathway, and the specific activity of the 5-amino isomer may vary.



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Caption: General mechanism of CYP450 inhibition.

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